

# An In-depth Technical Guide to tcY-NH2 TFA Peptide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: tcY-NH2 TFA

Cat. No.: B8118165

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This technical guide provides a comprehensive overview of the basic properties, biological activity, and experimental considerations for the **tcY-NH2 TFA** peptide. The information is intended for researchers, scientists, and professionals in the field of drug development.

## Core Properties and Specifications

**tcY-NH2 TFA** is a synthetic peptide known for its potent and selective antagonism of Protease-Activated Receptor 4 (PAR4).<sup>[1][2][3][4]</sup> It is a modified pentapeptide with the sequence Tyr-Pro-Gly-Lys-Phe, where the N-terminus is acylated with a trans-cinnamoyl group and the C-terminus is an amide.<sup>[5][6]</sup> The trifluoroacetate (TFA) salt form is common due to its use in the purification process.<sup>[7][8]</sup>

## Chemical and Physical Data

Property	Value	Source
Full Name	(trans-Cinnamoyl)-YPGKF-NH2 TFA	[1]
Synonyms	tcY-NH2 TFA, tc-YPGKF-NH2, trans-cinnamoyl-YPGKF-amide	[1]
Molecular Formula	C42H50F3N7O9	[5][9]
Molecular Weight	853.9 g/mol	[5]
Amino Acid Sequence	YPGKF	[5][6]
CAS Number	1262750-73-1	[5]
Purity	≥95% to 99.72%	[1][6]
Solubility	Soluble to 1 mg/ml in water	[6]

## Biological Activity and Mechanism of Action

**tcY-NH2 TFA** is a well-characterized antagonist of PAR4, a G-protein coupled receptor involved in thrombosis, inflammation, and other physiological processes.[1][2][4] Its primary mechanism of action is the inhibition of PAR4 activation by agonists such as thrombin and the PAR4 activating peptide (AYPGKF-NH2).[1][10]

## In Vitro and In Vivo Effects

Model System	Effect of tcY-NH2 TFA	IC50/Dosage	Source
Rat Platelets	Inhibition of AYPGKF-NH2-induced platelet aggregation	95 $\mu$ M	[1]
Rat Aorta	Potent activation of aorta relaxation	64 $\mu$ M	
Rat Gastric Muscle	Potent activation of gastric contraction	1 $\mu$ M	[1]
Isolated Rat Heart	Decreased infarct size and increased recovery of ventricular function	5 $\mu$ M	[1]
Brain Death Rat Model	Alleviation of liver injury	0.6 mg/kg (tail vein injection)	[1]
Burn Injury Mice Model	Increased posttraumatic activation of CD4+ Tregs	0.6 mg/kg (intraperitoneal injection)	[1]
Experimental Inflammation in Mice	Inhibition of neutrophil recruitment	40 ng/kg (intrapleural injection)	[1]

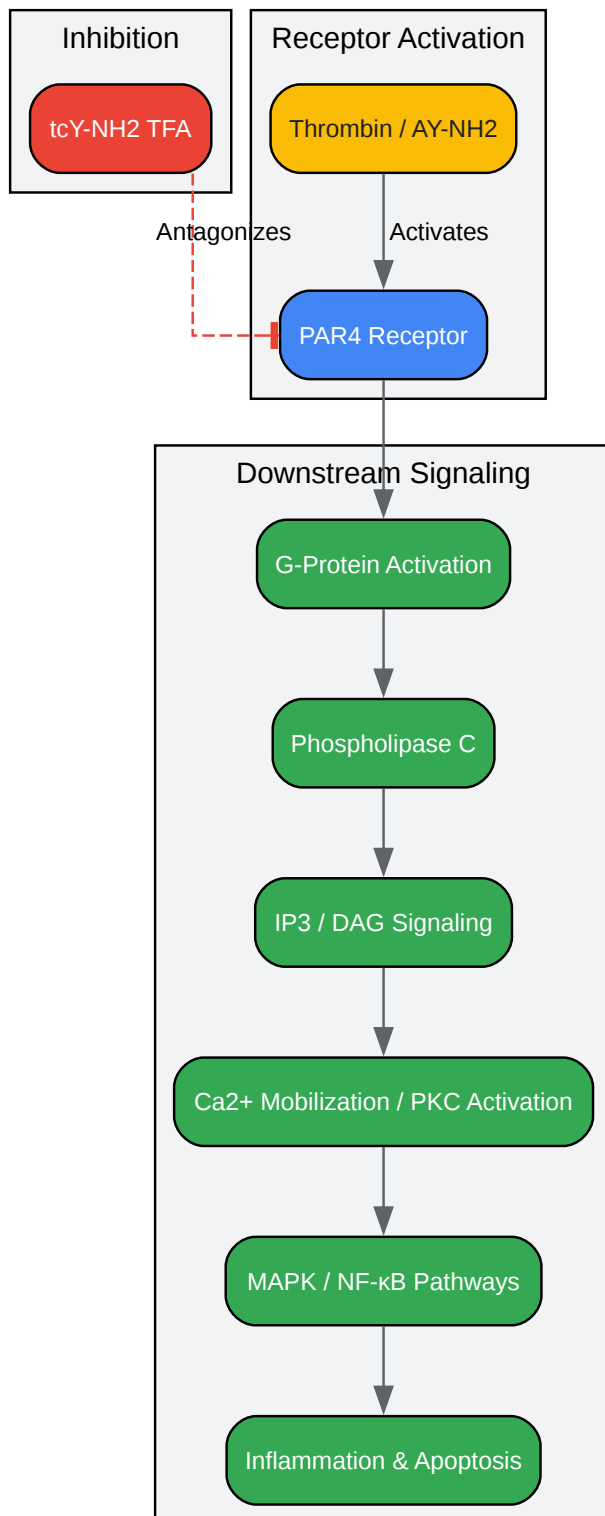
By antagonizing PAR4, **tcY-NH2 TFA** has been shown to:

- Inhibit thrombin- and AY-NH2-induced platelet aggregation and endostatin release.[1][2][4]
- Attenuate inflammatory responses and apoptosis in the liver.[1]
- Inhibit the activation of NF- $\kappa$ B and MAPK signaling pathways.[1][4]

## Signaling Pathways

The inhibitory action of **tcY-NH2 TFA** on PAR4 activation disrupts downstream signaling cascades. A key pathway affected is the NF- $\kappa$ B and MAPK pathway, which are crucial in inflammatory responses.

PAR4 Signaling Inhibition by tcY-NH2 TFA



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Caption: Inhibition of PAR4 signaling by **tcY-NH2 TFA**.

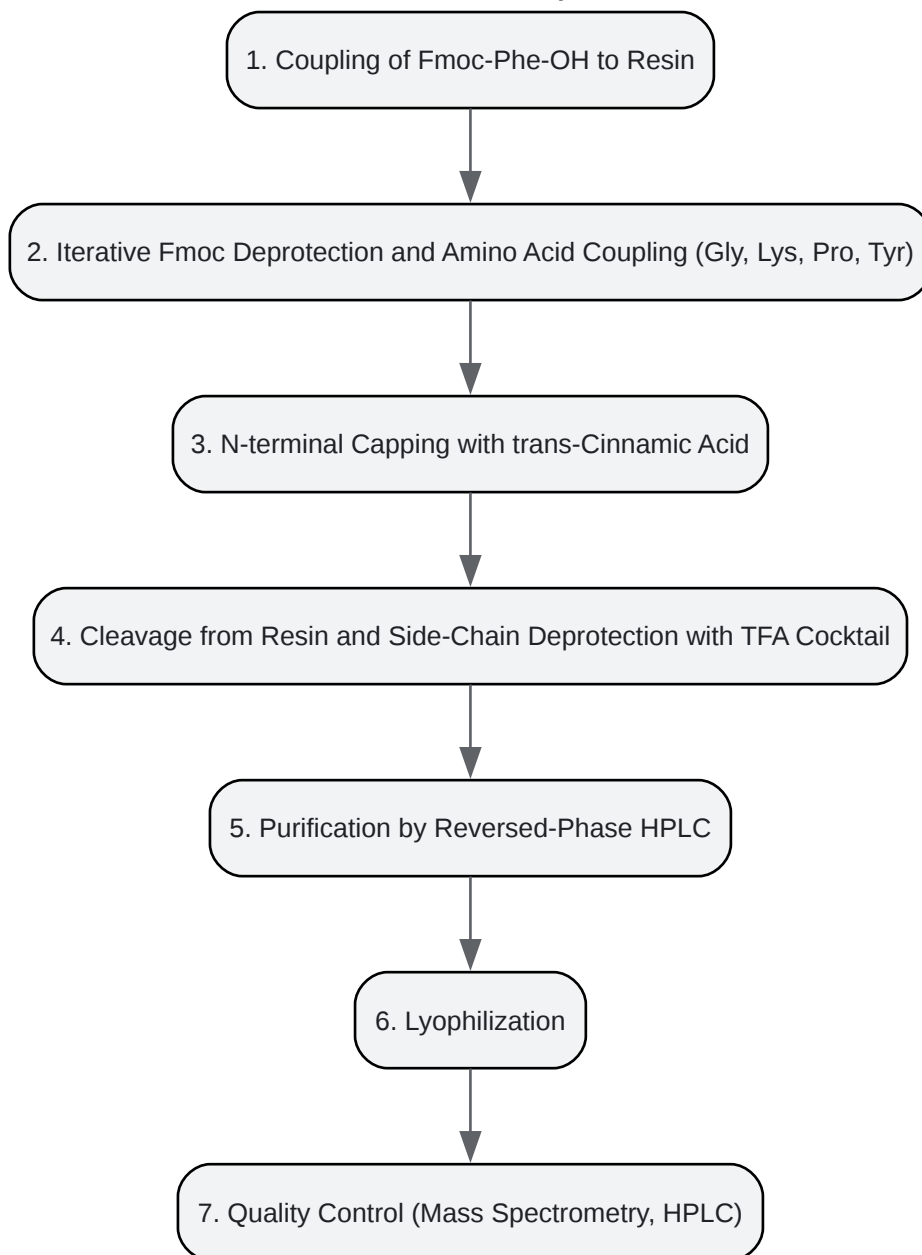
## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and activity assessment of **tcY-NH2 TFA** are crucial for reproducible research.

## Peptide Synthesis and Purification

Solid-Phase Peptide Synthesis (SPPS) is the standard method for producing **tcY-NH2 TFA**.[\[11\]](#)  
[\[12\]](#)[\[13\]](#)

General Workflow:

General Workflow for tcY-NH<sub>2</sub> TFA Synthesis and Purification

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Caption: Workflow for **tcY-NH<sub>2</sub> TFA** synthesis and purification.

## Key Steps:

- Solid-Phase Synthesis: The peptide is synthesized on a solid support resin, typically using Fmoc (9-fluorenylmethoxycarbonyl) chemistry.<sup>[11][12]</sup>

- **Cleavage:** Trifluoroacetic acid (TFA) is commonly used to cleave the synthesized peptide from the resin and remove protecting groups.[\[7\]](#)[\[11\]](#)
- **Purification:** Reversed-phase high-performance liquid chromatography (RP-HPLC) is employed for purification, often using a TFA-containing mobile phase to improve separation. [\[7\]](#)[\[13\]](#)[\[14\]](#)
- **Counter-ion Exchange (Optional):** If the TFA counter-ion is undesirable for biological assays, it can be exchanged for another counter-ion, such as hydrochloride, through repeated lyophilization in the presence of the desired acid.[\[15\]](#)[\[16\]](#)[\[17\]](#)

## Assessment of Biological Activity

A variety of assays can be used to determine the biological activity of **tcY-NH2 TFA**.

**Platelet Aggregation Assay:** This assay measures the ability of **tcY-NH2 TFA** to inhibit platelet aggregation induced by a PAR4 agonist.

- **Platelet Preparation:** Isolate platelets from whole blood (e.g., from male albino Sprague-Dawley rats).[\[1\]](#)
- **Incubation:** Pre-incubate the platelets with varying concentrations of **tcY-NH2 TFA**.
- **Activation:** Induce platelet aggregation using a PAR4 agonist, such as AYPGKF-NH2.
- **Measurement:** Monitor the change in light transmittance using an aggregometer to determine the extent of aggregation.
- **Data Analysis:** Calculate the IC50 value, which is the concentration of **tcY-NH2 TFA** that inhibits 50% of the maximal aggregation response.

**Cell-Based Signaling Assays:** These assays can be used to investigate the effect of **tcY-NH2 TFA** on downstream signaling pathways.

- **Cell Culture:** Culture cells that endogenously or exogenously express PAR4.
- **Treatment:** Treat the cells with **tcY-NH2 TFA** followed by stimulation with a PAR4 agonist.



- Lysis and Protein Analysis: Lyse the cells and analyze the activation of specific signaling proteins (e.g., phosphorylation of MAPK or NF- $\kappa$ B) using techniques such as Western blotting or ELISA.

## Considerations for Use

- TFA Content: The presence of residual TFA from synthesis and purification can impact biological assays.[8][18] It is important to be aware of the potential for TFA to influence experimental results, and counter-ion exchange may be necessary for sensitive applications.
- Purity: Ensure the purity of the peptide using analytical techniques like HPLC and mass spectrometry to avoid confounding results from impurities.
- Solubility and Storage: Prepare fresh solutions of the peptide and store them appropriately, typically at  $-20^{\circ}\text{C}$ , to maintain its activity.[6]

This guide provides a foundational understanding of the **tcY-NH2 TFA** peptide. For specific applications, further optimization of experimental conditions may be required.

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## References

1. medchemexpress.com [medchemexpress.com]
2. tcY-NH2 TFA | Protease-activated Receptor | TargetMol [targetmol.com]
3. targetmol.cn [targetmol.cn]
4. medchemexpress.com [medchemexpress.com]
5. tcY-NH2 (TFA) | C42H50F3N7O9 | CID 71311594 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. rndsystems.com [rndsystems.com]
7. documents.thermofisher.com [documents.thermofisher.com]
8. genscript.com.cn [genscript.com.cn]

- 9. calpaclab.com [calpaclab.com]
- 10. glpbio.com [glpbio.com]
- 11. A Peptide & Peptide Nucleic Acid Synthesis Technology for Transporter Molecules and Theranostics - The SPPS - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Bioactive Peptides: Synthesis, Properties, and Applications in the Packaging and Preservation of Food - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. Enhanced native chemical ligation by peptide conjugation in trifluoroacetic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Towards a Consensus for the Analysis and Exchange of TFA as a Counterion in Synthetic Peptides and Its Influence on Membrane Permeation - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- 17. Towards a Consensus for the Analysis and Exchange of TFA as a Counterion in Synthetic Peptides and Its Influence on Membrane Permeation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. The impact of counterions in biological activity: case study of antibacterial alkylguanidino ureas - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to tcY-NH<sub>2</sub> TFA Peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8118165#basic-properties-of-tcy-nh2-tfa-peptide]

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